

Essential Safety and Operational Guidance for Handling Bromobis(methylthio)borane

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Compound of Interest

Compound Name: Bromobis(methylthio)borane

Cat. No.: B15478879

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Disclaimer: No specific Safety Data Sheet (SDS) for **Bromobis(methylthio)borane** was located. The following guidance is synthesized from safety data for structurally analogous compounds, including Bromobis(dimethylamino)borane and Borane-tetrahydrofuran complexes. Researchers must conduct a thorough risk assessment before handling this chemical.

Bromobis(methylthio)borane is a potentially hazardous chemical that requires strict safety protocols to prevent harm to personnel and property. Based on data from similar boron compounds, it is presumed to be a flammable liquid and vapor that reacts violently with water to release flammable gases, which can spontaneously ignite.^[1] It is also expected to be harmful if swallowed or inhaled and to cause severe skin burns and eye damage.^[1] Adherence to the following personal protective equipment (PPE), handling, and disposal procedures is critical for safe laboratory operations.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **Bromobis(methylthio)borane**.

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles compliant with EN166 or OSHA 29 CFR 1910.133. Full-face shield.	Protects against splashes and vapors that can cause severe eye damage.[1][2]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves. Check manufacturer's breakthrough time and permeation data.	Prevents skin contact which can cause severe burns.[1]
Body Protection	Flame-Retardant Laboratory Coat & Chemical Apron	Flame-retardant material. Chemical-resistant apron.	Protects against splashes and fire hazards.[1]
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2] A type ABEK (EN14387) respirator filter is recommended for similar compounds.[3]	Protects against inhalation of harmful vapors.[1]

Experimental Protocol: Safe Handling and Disposal

A systematic approach to handling and disposal is essential to minimize risks.

1. Preparation and Handling:

- Work Area: All manipulations should be conducted within a certified chemical fume hood with good ventilation.[1] Ensure an eyewash station and safety shower are readily accessible.[2]

- Inert Atmosphere: Handle the compound under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture and air.[\[4\]](#)
- Ignition Sources: Eliminate all potential ignition sources, including open flames, hot surfaces, and static discharge.[\[4\]](#) Use non-sparking tools and explosion-proof equipment.[\[4\]](#)[\[5\]](#)
- Dispensing: Use a syringe or cannula for transferring the liquid to avoid exposure to the atmosphere.
- Spills: In the event of a spill, evacuate the area. Use a non-combustible absorbent material (e.g., sand or vermiculite) to contain the spill. Do not use water.[\[5\]](#) Place the absorbed material in a sealed container for disposal.

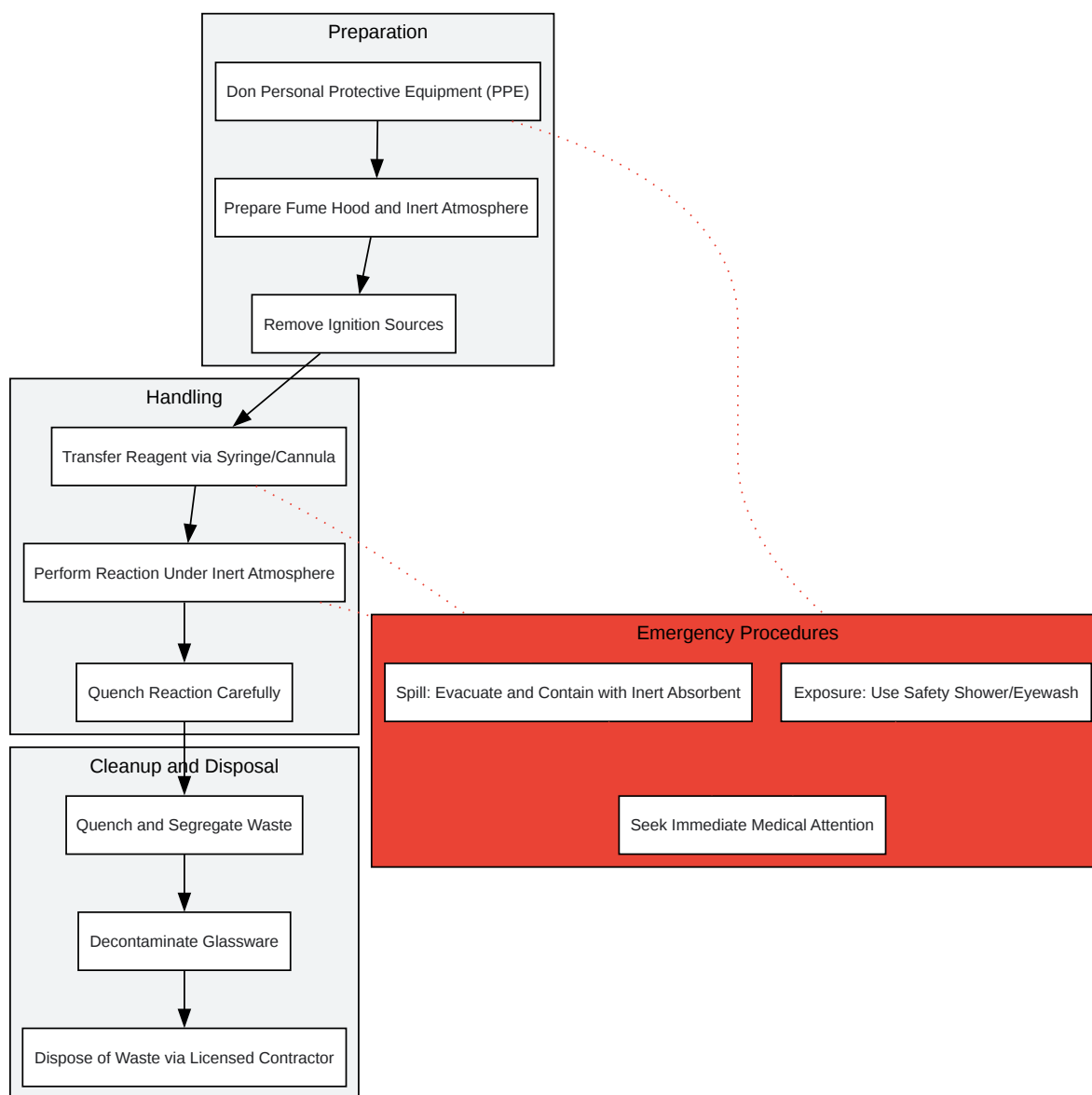
2. Storage:

- Container: Keep the container tightly closed and store it in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- Incompatible Materials: Store away from water, acids, and strong oxidizing agents.[\[1\]](#)[\[2\]](#)

3. Disposal:

- Waste Container: Collect waste in a designated, properly labeled, and sealed container.
- Disposal Method: Dispose of chemical waste through a licensed hazardous waste disposal company. Do not dispose of it down the drain.[\[1\]](#)

Workflow for Safe Handling of Bromobis(methylthio)borane



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Caption: Workflow for the safe handling and disposal of **Bromobis(methylthio)borane**.

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